

AGD-0182: A Technical Guide to a Novel Microtubule Disrupting Agent

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AGD-0182 is a synthetic analogue of the potent, naturally occurring antineoplastic agent, Dolastatin 10. As a microtubule disrupting agent, AGD-0182 represents a promising area of research for the development of novel cancer therapeutics. This technical guide provides a comprehensive overview of the available data on AGD-0182, with a focus on its chemical properties, mechanism of action, and preclinical aactivity. AGD-0182 is also recognized as a "click chemistry" reagent, featuring an azide group that facilitates its conjugation, opening avenues for targeted drug delivery systems such as antibody-drug conjugates (ADCs).

Core Properties of AGD-0182



| Property | Value |
|-------------------|---|
| Chemical Name | (2S,3S)-N-((3R,4S,5S)-1-((S)-2-((1R,2R)-3- (((S)-1-amino-1-oxo-3-phenylpropan-2- yl)amino)-1-methoxy-2-methyl-3- oxopropyl)pyrrolidin-1-yl)-3-methoxy-5-methyl-1- oxoheptan-4-yl)-3-azido-N-methyl-2-((S)-3- methyl-2-(methylamino)butanamido)butanamide |
| CAS Number | 1835700-14-5 |
| Molecular Formula | C38H63N9O7 |
| Molecular Weight | 757.98 g/mol |
| Class | Microtubule Disrupting Agent; Dolastatin 10 Analogue |
| Key Feature | Contains an azide group for click chemistry applications. |

Mechanism of Action

AGD-0182, like its parent compound Dolastatin 10, exerts its cytotoxic effects by interfering with microtubule dynamics. Microtubules are essential components of the cytoskeleton, playing a critical role in cell division, intracellular transport, and maintenance of cell shape.

The proposed mechanism of action for AGD-0182 involves:

- Binding to Tubulin: **AGD-0182** binds to tubulin, the protein subunit of microtubules. This binding is believed to occur at the vinca domain of β-tubulin.
- Inhibition of Tubulin Polymerization: By binding to tubulin, AGD-0182 inhibits the polymerization of tubulin dimers into microtubules.
- Disruption of Microtubule Dynamics: This interference leads to a net depolymerization of microtubules, disrupting the delicate balance of microtubule assembly and disassembly required for normal cellular function.



- Cell Cycle Arrest: The disruption of the mitotic spindle, a microtubule-based structure essential for chromosome segregation, leads to cell cycle arrest at the G2/M phase.
- Induction of Apoptosis: Prolonged mitotic arrest triggers the intrinsic apoptotic pathway, leading to programmed cell death in cancer cells.

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **AGD-0182**, leading to apoptosis.

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